

mass spectrometry parameters for Rabeprazole-¹³C,^{d3} detection

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Compound of Interest

Compound Name: Rabeprazole-¹³C,^{d3}

Cat. No.: B12371499

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An Application Note for the Quantitative Analysis of **Rabeprazole-¹³C,^{d3}** using LC-MS/MS

Introduction

Rabeprazole is a proton pump inhibitor that suppresses gastric acid secretion and is used to treat acid-related gastrointestinal conditions. Accurate and sensitive quantification of Rabeprazole in biological matrices is crucial for pharmacokinetic and drug metabolism studies. This application note provides a detailed protocol for the detection and quantification of Rabeprazole and its stable isotope-labeled internal standard, **Rabeprazole-¹³C,^{d3}**, using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The use of a stable isotope-labeled internal standard ensures high accuracy and precision by correcting for matrix effects and variations in sample processing.

Experimental Protocols

Materials and Reagents

- Rabeprazole analytical standard
- **Rabeprazole-¹³C,^{d3}** internal standard
- HPLC-grade methanol
- HPLC-grade acetonitrile

- Formic acid (analytical grade)
- Ammonium acetate (analytical grade)
- Ultrapure water
- Human plasma (or other relevant biological matrix)

Instrumentation

A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source, coupled to a high-performance liquid chromatography (HPLC) system, is recommended.

Liquid Chromatography Method

A reversed-phase HPLC method is employed for the separation of Rabeprazole.

Parameter	Value
Column	C18 column (e.g., 50 x 2.1 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	See table below
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 µL

Gradient Elution Program:

Time (min)	% Mobile Phase B
0.0	10
2.5	90
3.5	90
3.6	10
5.0	10

Mass Spectrometry Method

The mass spectrometer is operated in positive ion mode using Multiple Reaction Monitoring (MRM) for the detection of Rabeprazole and its internal standard.

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Temperature	500 °C
Cone Gas Flow	50 L/hr
Desolvation Gas Flow	800 L/hr

MRM Transitions and Compound-Specific Parameters:

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)
Rabeprazole	360.2	242.1	30	20
Rabeprazole- 13C ₆ d ₃	364.2	246.1	30	20

Sample Preparation Protocol

A protein precipitation method is used for the extraction of Rabeprazole from plasma samples.

- Pipette 100 μ L of plasma sample into a microcentrifuge tube.
- Add 20 μ L of **Rabeprazole-13C,d3** internal standard working solution (e.g., 100 ng/mL in methanol).
- Vortex for 10 seconds.
- Add 300 μ L of acetonitrile to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes at 4 °C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40 °C.
- Reconstitute the residue in 100 μ L of the initial mobile phase (90% A: 10% B).
- Vortex for 30 seconds.
- Transfer to an autosampler vial for LC-MS/MS analysis.

Data Presentation

The following table summarizes the expected quantitative performance of the method, based on typical values reported in the literature.

Parameter	Result
Linearity Range	1 - 1000 ng/mL
Correlation Coefficient (r^2)	> 0.995
Lower Limit of Quantification (LLOQ)	1 ng/mL
Intra-day Precision (%CV)	< 15%
Inter-day Precision (%CV)	< 15%
Accuracy (% Bias)	Within $\pm 15\%$
Matrix Effect	Minimal, compensated by internal standard
Recovery	> 85%

Visualizations

Experimental Workflow

The following diagram illustrates the overall experimental workflow from sample collection to data analysis.

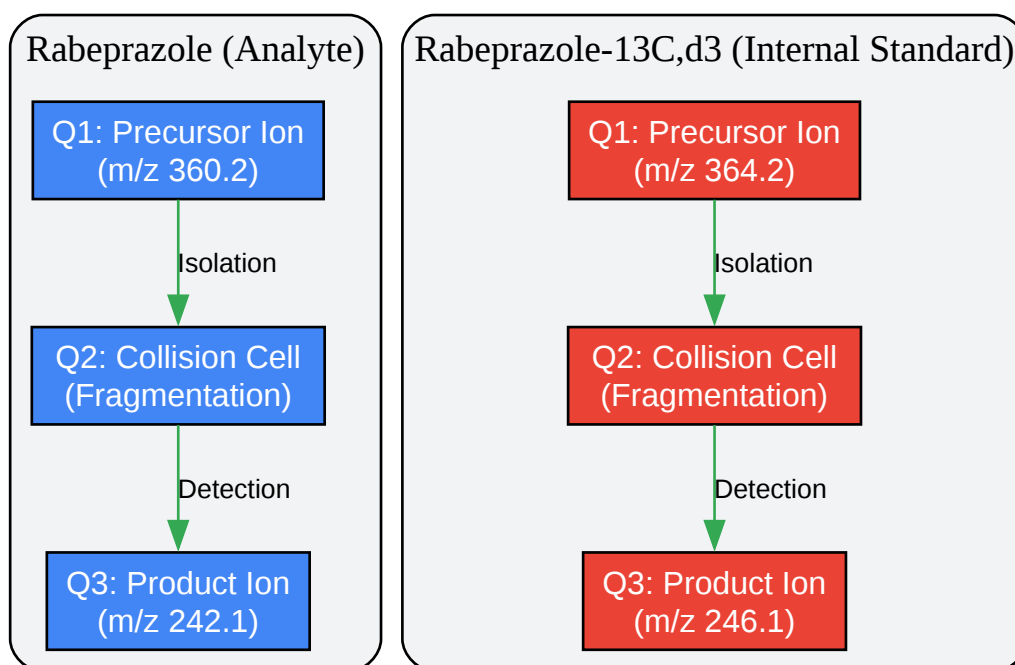


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Caption: Experimental workflow for the LC-MS/MS analysis of Rabeprazole.

MRM Detection Logic

This diagram illustrates the principle of Multiple Reaction Monitoring (MRM) for the specific detection of Rabeprazole and its internal standard.



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